Physicochemical Properties: The Influence of Fluorine

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Compound of Interest

Compound Name:	*1,1,1,3,3,3-HEXAFLUOROISOPROPYLAMINE*
CAS No.:	*1619-92-7*
Cat. No.:	*B156509*

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The defining characteristic of **1,1,1,3,3,3-hexafluoroisopropylamine** is the presence of two trifluoromethyl (-CF_3) groups attached to the carbon bearing the amine. These strongly electron-withdrawing groups dominate the molecule's physical and chemical behavior, including its boiling point.

The boiling point of HFIPA is reported to be 58-59 °C.[1][2] This relatively low boiling point for a primary amine of its molecular weight (167.05 g/mol) is a direct consequence of extensive fluorination.[3] The high electronegativity of fluorine atoms reduces the polarity of the N-H bond and hinders intermolecular hydrogen bonding, which is a primary force governing the boiling points of non-fluorinated amines. This increased volatility is a critical parameter for its handling, storage, and reaction setup, often requiring closed systems or cooling.

A summary of its key physical and chemical properties is presented below for quick reference.

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Property	Value	Source(s)
CAS Number	1619-92-7	[3][4]
Molecular Formula	$C_3H_3F_6N$	[3][5]
Molecular Weight	167.05 g/mol	[3][5]
Boiling Point	58-59 °C	[1][2]
Density	1.5442 g/cm³	[1][2]
Appearance	Clear liquid	[1][2]
pKa (Predicted)	2.05 ± 0.50	[1][2]

The predicted pKa value highlights another significant effect of the hexafluoro-substitution: a dramatic decrease in the basicity of the amine group.[1][2] The electron-withdrawing CF_3 groups pull electron density away from the nitrogen atom, making its lone pair less available to accept a proton. This property is vital for predicting its reactivity and selecting appropriate reaction conditions.

Critical Safety and Handling Protocols

1,1,1,3,3,3-Hexafluoroisopropylamine is a hazardous material that demands rigorous safety protocols. Its high volatility and corrosivity present significant risks if not handled properly.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[1]
- H314: Causes severe skin burns and eye damage.[1]

Due to these hazards, all manipulations must be conducted in a well-ventilated chemical fume hood.[6] A self-validating system of personal protective equipment (PPE) is mandatory to ensure safety.

Mandatory Personal Protective Equipment (PPE):

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- Eye Protection: Chemical safety goggles and a face shield are essential to protect against splashes.[7]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene). Check for breakthrough times and dispose of contaminated gloves properly.[7]
- Body Protection: A flame-retardant lab coat and, for larger quantities, a chemical-resistant apron should be worn.[7]
- Respiratory Protection: If there is a risk of inhalation, a respirator with an appropriate cartridge for organic vapors should be used.[7]

Handling and Storage Workflow: The following diagram outlines the essential steps for safely handling and storing HFIPA.

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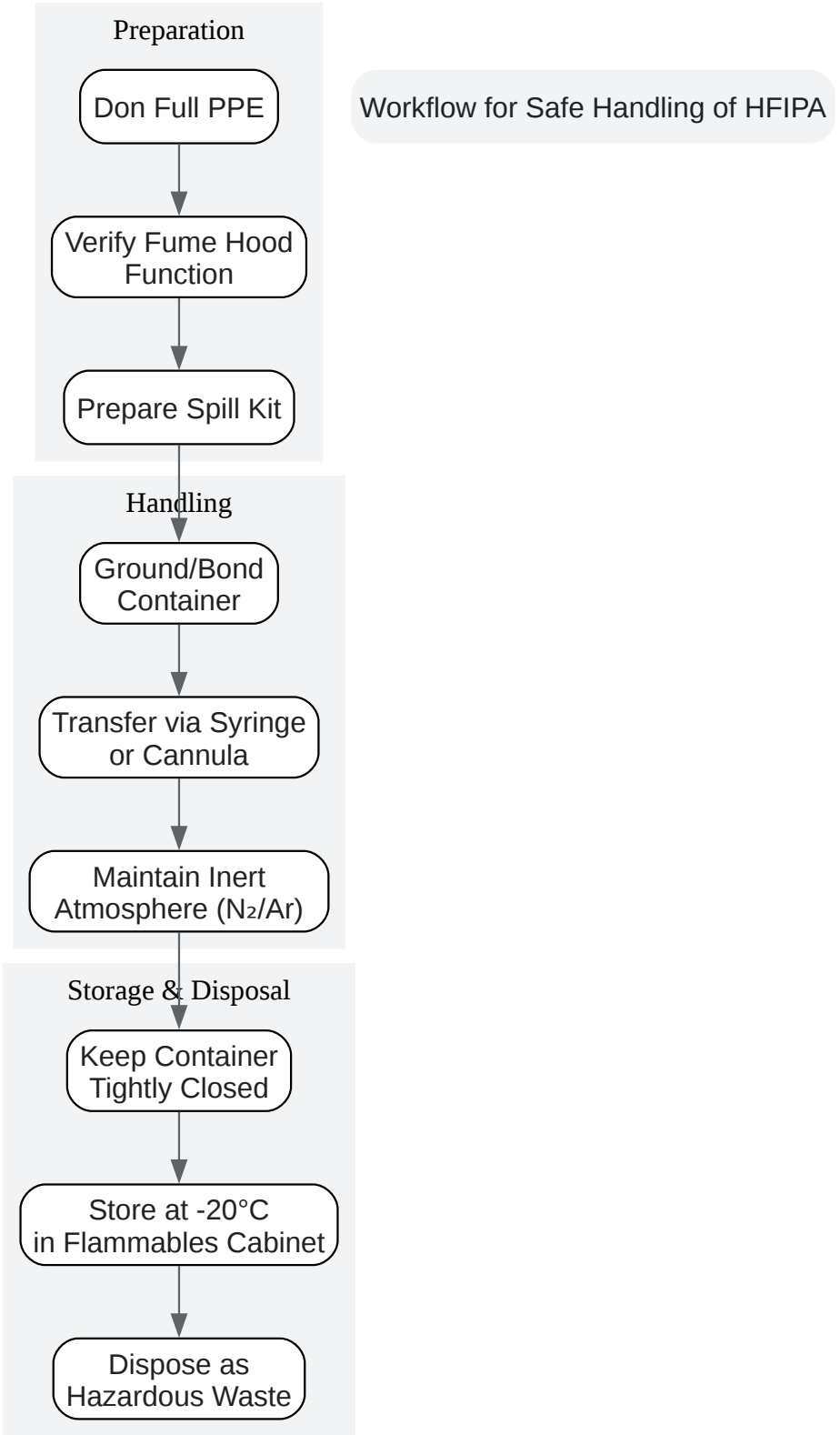

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Safe Handling and Storage Workflow for HFIPA

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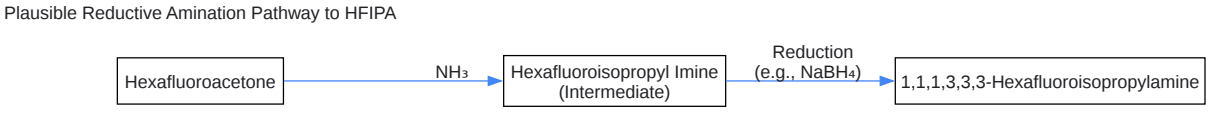
First Aid:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Synthesis and Applications in Drug Development

The strategic introduction of fluorinated moieties like the hexafluoroisopropyl group is a proven method for enhancing the pharmacological profile of drug candidates.[9] While direct applications of HFIPA are less documented than its alcohol analog (HFIP), its potential as a nucleophilic building block is significant for medicinal chemists.

Plausible Synthetic Route: A common method for synthesizing fluorinated amines involves the reductive amination of the corresponding ketone. The synthesis of HFIPA can be envisioned starting from hexafluoroacetone.



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Plausible Reductive Amination Pathway to HFIPA

Role in Medicinal Chemistry: The amine functional group is a cornerstone of medicinal chemistry, present in a vast number of FDA-approved drugs.[10][11] The uniqueness of HFIPA

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lies in its combination of a nucleophilic nitrogen center with the lipophilic, metabolically stable, and strongly electron-withdrawing hexafluoroisopropyl group.

- Scaffold Elaboration: HFIPA can be used to introduce the $(CF_3)_2CH-NH-$ moiety into drug scaffolds. This can be achieved through reactions such as N-alkylation, acylation, or participation in multicomponent reactions.
- Modulation of Physicochemical Properties: Incorporating the hexafluoroisopropyl group can increase a molecule's lipophilicity, potentially improving membrane permeability.[9]
- Metabolic Blocking: The C-F bond is exceptionally strong. Introducing CF_3 groups at strategic positions can block metabolic oxidation, thereby increasing the half-life of a drug.[9]
- Altering Basicity: As noted, the amine of HFIPA is significantly less basic than alkylamines. Using it in place of a more basic amine can drastically alter a drug candidate's pKa, which in turn affects its solubility, absorption, and receptor-binding interactions.

While specific examples of HFIPA in late-stage drug candidates are not widely published, its utility can be inferred from the broad application of fluorinated motifs in pharmaceuticals.[9][12] It serves as a valuable tool for chemists aiming to fine-tune the properties of lead compounds.

Representative Experimental Protocol

While a specific, published protocol for a reaction using **1,1,1,3,3,3-hexafluoroisopropylamine** as a reactant was not prominently available in the initial search, we can adapt a procedure where a similar fluorinated alcohol, 1,1,1,3,3,3-hexafluoro-2-propanol (HFIP), is used as a solvent and promoter. This protocol for a Friedel-Crafts reaction demonstrates the conditions under which fluorinated compounds are often employed and could be adapted for reactions involving HFIPA as a nucleophile.[13]

Protocol: HFIP-Promoted Friedel-Crafts Reaction

Disclaimer: This protocol uses 1,1,1,3,3,3-hexafluoro-2-propanol (HFIP), not HFIPA. It is provided for illustrative purposes to demonstrate a relevant synthetic methodology in fluorinated chemistry. All operations must be performed in a certified chemical fume hood with appropriate PPE.

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- Reagent Preparation: To a clean, dry vial, add the substituted imidazo[1,2-a]pyridine (0.2 mmol, 1.0 equiv.).
- Solvent Addition: Add 1,1,1,3,3,3-hexafluoro-2-propanol (HFIP) (1.0 mL) to the vial.
- Reactant Addition: Add difluoroacetaldehyde ethyl hemiacetal (0.30 mmol, 1.5 equiv.) to the reaction mixture.
- Reaction: Stir the mixture at room temperature for 12 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup (Quenching): Upon completion, quench the reaction by adding deionized water (15 mL).
- Extraction: Extract the aqueous mixture with ethyl acetate (3 x 15 mL).
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate (Na_2SO_4). Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel to afford the desired C3-difluoromethyl carbinol-containing imidazo[1,2-a]pyridine.[13]

This procedure highlights the role of highly fluorinated compounds as unique solvents that can promote reactions by stabilizing intermediates through strong hydrogen-bond donation without acting as a nucleophile themselves.[13] A similar approach could be explored where HFIPA is used as a nucleophilic amine in the presence of a suitable electrophile.

Conclusion

1,1,1,3,3,3-Hexafluoroisopropylamine is a specialized chemical reagent characterized by its low boiling point (58-59 °C), high flammability, and corrosivity. Its physicochemical properties are dominated by the two electron-withdrawing trifluoromethyl groups, which reduce the amine's basicity and weaken intermolecular forces. These features make it a valuable, albeit challenging, building block for introducing the hexafluoroisopropyl moiety into complex molecules. For professionals in drug discovery and development, HFIPA represents a potent tool for modulating the metabolic stability, lipophilicity, and pKa of lead compounds, offering a

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strategic advantage in the design of next-generation therapeutics. Strict adherence to safety protocols is paramount for its effective and safe utilization in the laboratory.

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